

An In-depth Technical Guide to the Physical Properties of 3,5-Diethylheptane

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Compound of Interest

Compound Name: 3,5-Diethylheptane

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This technical guide provides a comprehensive overview of the physical properties, specifically the boiling and melting points, of the branched alkane **3,5-diethylheptane**. It includes detailed experimental protocols for the determination of these properties and explores the fundamental physicochemical principles that govern the relationship between molecular structure and physical characteristics in alkanes.

Introduction to 3,5-Diethylheptane

3,5-Diethylheptane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$. As a branched-chain alkane, its physical properties are influenced by its molecular structure, particularly the degree of branching, which affects the strength of intermolecular van der Waals forces. An understanding of its boiling and melting points is crucial for its handling, purification, and potential applications in various scientific and industrial fields, including as a non-polar solvent or as a reference compound in analytical chemistry.

Physical Properties of 3,5-Diethylheptane

The boiling and melting points of **3,5-diethylheptane** are key physical constants that define its liquid and solid states under atmospheric pressure.

Physical Property	Value	Source
Boiling Point	180.3 °C	Ferris, S.W. Handbook of Hydrocarbons (1955)[1]
Melting Point	-57.06 °C (estimated)	ChemicalBook[2]

Experimental Protocols for Physical Property Determination

Accurate determination of boiling and melting points is fundamental in chemical research. The following are detailed methodologies for these measurements, applicable to **3,5-diethylheptane** and other liquid alkanes.

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.[1][3]

Materials:

- Thiele tube
- Mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or microburner
- Sample of **3,5-diethylheptane**

Procedure:

- A small amount of **3,5-diethylheptane** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, with its sealed end pointing upwards, is placed inside the test tube containing the sample.
- The test tube is securely attached to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- The thermometer and test tube assembly are inserted into the Thiele tube, which is filled with mineral oil to a level above the side arm. The sample should be positioned in the main body of the tube.
- The side arm of the Thiele tube is gently heated with a small flame. This design promotes convection currents in the oil, ensuring uniform heat distribution.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point of the sample, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just beginning to be drawn back into the capillary tube.^[1] This temperature is recorded.

For substances that are solid at or near room temperature, a Mel-Temp apparatus provides a precise method for determining the melting point. While **3,5-diethylheptane** is a liquid at room temperature, this protocol is standard for alkanes with higher melting points and is included for its relevance in the broader context of hydrocarbon analysis.

Materials:

- Mel-Temp apparatus
- Capillary tubes (sealed at one end)

- Sample of the solid alkane

Procedure:

- A small amount of the finely powdered solid alkane is packed into the open end of a capillary tube to a height of 2-3 mm.[\[4\]](#)[\[5\]](#)
- The capillary tube is tapped gently to ensure the sample is tightly packed at the bottom.
- The loaded capillary tube is inserted into the heating block of the Mel-Temp apparatus.
- The apparatus is turned on, and the heating rate is adjusted. For an unknown sample, a rapid initial heating can be used to determine an approximate melting range.[\[4\]](#)[\[6\]](#)
- For an accurate measurement, the heating rate should be slow, around 1-2 °C per minute, as the temperature approaches the expected melting point.[\[4\]](#)[\[6\]](#)
- The sample is observed through the magnifying eyepiece.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely liquefied.[\[4\]](#)

Physicochemical Principles: Structure-Property Relationships

The boiling points of alkanes are primarily determined by the strength of the intermolecular van der Waals forces, specifically London dispersion forces.[\[2\]](#)[\[7\]](#)[\[8\]](#) The magnitude of these forces is influenced by the molecule's surface area and polarizability.

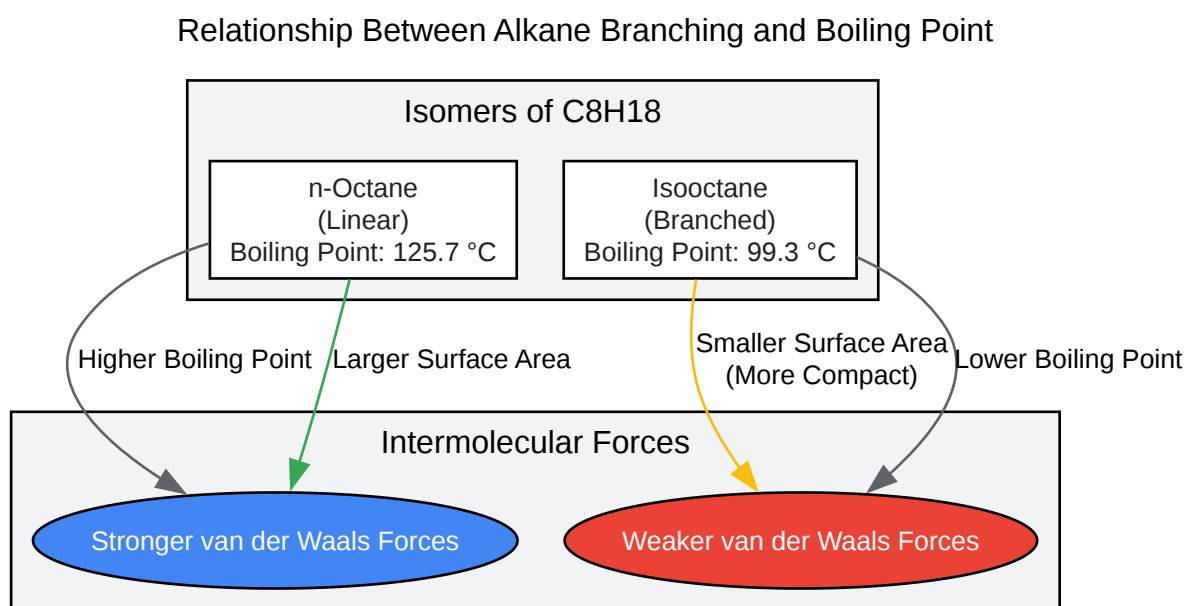
For straight-chain alkanes, the boiling point increases with increasing molecular weight.[\[2\]](#) This is because larger molecules have more electrons and a larger surface area, leading to stronger London dispersion forces that require more energy to overcome for the substance to transition from the liquid to the gaseous phase.

For isomeric alkanes, increased branching leads to a lower boiling point.[\[7\]](#)[\[9\]](#)[\[10\]](#) More highly branched alkanes are more compact and have a smaller surface area than their linear counterparts. This reduces the points of contact between adjacent molecules, thereby

weakening the van der Waals forces.[9] Consequently, less energy is needed to separate the molecules, resulting in a lower boiling point.[9][10]

Mandatory Visualization

The following diagram illustrates the relationship between the degree of branching in isomeric alkanes and their boiling points.



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Caption: Alkane Branching and Boiling Point Relationship.

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